

Application Notes: Preparation and Use of the Oxolane-Trichloroalumane Lewis Acid Reagent

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Compound of Interest

Compound Name: Oxolane;trichloroalumane

Cat. No.: B062454

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The **Oxolane;trichloroalumane** reagent, a complex of tetrahydrofuran (THF) and aluminum trichloride (AlCl_3), serves as a potent Lewis acid catalyst in a multitude of organic transformations. Anhydrous aluminum chloride is a powerful Lewis acid capable of forming adducts with even weak bases.[1][2] Its utility is most prominent in Friedel-Crafts alkylation and acylation reactions, which are fundamental to the synthesis of numerous organic molecules, including pharmaceuticals and dyes.[3][4] The complexation of AlCl_3 with a solvent like oxolane (THF) can modulate its reactivity and improve its solubility and handling in reaction media. This document provides a detailed protocol for the safe preparation and handling of this reagent for research and development applications.

Safety Precautions

Extreme caution must be exercised during the preparation and handling of this reagent. Both components, aluminum trichloride and tetrahydrofuran, present significant hazards.

- Aluminum Trichloride (AlCl_3): Anhydrous AlCl_3 is a white or yellowish crystalline solid that reacts violently with water and moisture, releasing highly corrosive hydrogen chloride (HCl) gas.[2][5][6] It is corrosive to the eyes, skin, and mucous membranes.[2][5] In case of fire, do not use water or conventional ABC fire extinguishers; a Class D extinguisher or dry sand should be used.[5][6]
- Oxolane (Tetrahydrofuran, THF): THF is a highly flammable and volatile liquid.[7] It is also a peroxide-former; aged containers may contain explosive peroxide crystals.[7][8] Always

check for peroxides before use, especially when distilling. THF is an irritant to the skin, eyes, and respiratory tract.[7]

Personal Protective Equipment (PPE): When handling these chemicals, it is mandatory to wear tightly fitting safety goggles, a face shield, a fire-retardant laboratory coat, and impervious gloves.[5][7] All operations should be conducted within a certified ducted fume hood or a glove box to avoid inhalation of vapors and exposure to atmospheric moisture.[5]

Data Presentation

Table 1: Physicochemical Properties of Reagents and Product

| Compound | Formula | Molar Mass (g/mol) | Appearance | Melting Point (°C) | Boiling Point (°C) | Key Hazards |
|----------------------------------|---|--------------------|---|--------------------|-----------------------|---|
| Aluminum Trichloride (Anhydrous) | AlCl_3 | 133.34 | White to yellow solid[4] | 192.6 (sublimes) | 180 (sublimes) | Corrosive, reacts violently with water[5] |
| Oxolane (Tetrahydrofuran) | $\text{C}_4\text{H}_8\text{O}$ | 72.11 | Colorless liquid[7] | -108.4 | 66 | Highly flammable, peroxide former[7][8] |
| Oxolane;trichloroalumane Complex | $\text{C}_4\text{H}_8\text{AlCl}_3\text{O}$ | 205.45 | Commercially available as a solution[9] | N/A | ~65 (as THF solution) | Flammable, corrosive, water-reactive |

Experimental Protocols

This protocol describes the in situ preparation of the **Oxolane;trichloroalumane** reagent. This method is often preferred as it avoids the need to store the prepared complex.

Materials and Equipment

- Anhydrous Aluminum Trichloride (AlCl_3)
- Anhydrous Tetrahydrofuran (THF), inhibitor-free
- Three-neck round-bottom flask, oven-dried
- Magnetic stirrer and stir bar
- Septa
- Nitrogen or Argon gas line with a bubbler
- Syringes and needles
- Ice-water bath

Step-by-Step Preparation Procedure

- **System Setup:** Assemble the oven-dried three-neck round-bottom flask with a magnetic stir bar, a gas inlet adapter connected to an inert gas (Nitrogen or Argon) line, and two septa.
- **Inert Atmosphere:** Flame-dry the flask under a flow of inert gas to remove any residual moisture from the glass surface. Allow the flask to cool to room temperature under a positive pressure of the inert gas.
- **Reagent Addition (AlCl_3):** Quickly weigh the required amount of anhydrous AlCl_3 in a dry environment (e.g., a glove box or under a stream of inert gas) and add it to the reaction flask. Reseal the flask immediately.
- **Solvent Addition (THF):** Place the flask in an ice-water bath to control the temperature. Using a syringe, slowly add the anhydrous THF to the flask containing the stirring AlCl_3 . The addition should be dropwise to manage the exothermic reaction.
 - **Note:** A hissing sound or the appearance of white fumes (HCl gas) may indicate the presence of residual moisture.[\[1\]](#)[\[10\]](#) Proceed with extreme caution.

- **Complex Formation:** Continue stirring the mixture in the ice bath for 15-30 minutes after the addition is complete. The solid AlCl_3 should dissolve to form the soluble THF complex.
- **Reagent Use:** The prepared **Oxolane;trichloroalumane** reagent is now ready for use in subsequent reaction steps. It is typically used immediately for applications such as Friedel-Crafts reactions.

Mandatory Visualizations

Caption: Workflow for the preparation of the **Oxolane;trichloroalumane** reagent.

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